

Dipotassium N-acetyl-DL-aspartate chemical properties

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Compound of Interest

Compound Name: *Dipotassium N-acetyl-DL-aspartate*

Cat. No.: *B1637975*

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Dipotassium N-acetyl-DL-aspartate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, synthesis, analysis, and biological significance of **Dipotassium N-acetyl-DL-aspartate**. The information is intended to support research and development activities involving this compound.

Core Chemical Properties

Dipotassium N-acetyl-DL-aspartate is the dipotassium salt of N-acetyl-DL-aspartic acid. It is a derivative of the non-essential amino acid aspartic acid.

Structural and Identification Data

Property	Data	Reference
IUPAC Name	dipotassium;2-acetamidobutanedioate	[1]
Synonyms	Dipotassium N-acetyl-DL-aspartate, N-Acetyl-DL-aspartic acid dipotassium salt, Cogitum	[2][3]
CAS Number	3397-52-2	[1][2]
Molecular Formula	C ₆ H ₇ K ₂ NO ₅	[1][3]
Molecular Weight	251.32 g/mol	[1][4]
Canonical SMILES	<chem>C(C(C(=O)[O-]))(NC(=O)C)C(=O)[O-].[K+].[K+]</chem>	[3]
InChI Key	CNOZYEVPFZJSM-UHFFFAOYSA-L	[4]

Physicochemical Data

The following table summarizes key physicochemical properties. Data for the parent acid, N-acetyl-DL-aspartic acid, is included for context where direct data for the dipotassium salt is unavailable.

Property	Value	Notes	Reference
Boiling Point	425.3°C at 760 mmHg	Predicted value for the parent acid.	[2][4]
Flash Point	211°C	Predicted value for the parent acid.	[2][4]
Melting Point	137 - 140 °C	Experimental value for the L-enantiomer of the parent acid.	
Water Solubility	Highly soluble	As a potassium salt. The parent L-acid has a solubility of 675 mg/mL.	
Stability	Stable for ≥ 4 years when stored properly.	Data for the parent acid.	

Experimental Protocols

This section details generalized protocols for the chemical synthesis, purification, and analysis of N-acetyl-DL-aspartate and its dipotassium salt, based on established chemical principles for amino acid modification.

Synthesis of N-acetyl-DL-aspartic Acid

A common and effective method for the N-acetylation of amino acids is the reaction with acetic anhydride.

Materials:

- DL-Aspartic acid
- Acetic acid (glacial)
- Acetic anhydride
- Water (deionized)

- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Heating mantle and magnetic stirrer

Protocol:

- Combine DL-aspartic acid and glacial acetic acid in a round-bottom flask at a molar ratio of approximately 1:5 (e.g., 133 g of aspartic acid to 665 mL of acetic acid).
- Heat the mixture to 40-70°C with continuous stirring.
- Slowly add 1.0 to 1.4 molar equivalents of acetic anhydride to the reaction mixture over 1-5 hours.
- Maintain the temperature and continue stirring for an additional 1-4 hours after the addition is complete to ensure the reaction goes to completion.
- Remove the excess acetic acid and unreacted acetic anhydride via distillation under reduced pressure (vacuum).
- To the resulting residue, add water (approximately 2 times the initial mass of the amino acid) and stir.
- Cool the solution to induce crystallization of the N-acetyl-DL-aspartic acid product.
- Isolate the solid product by filtration, wash with cold water, and dry under vacuum.

Preparation of Dipotassium N-acetyl-DL-aspartate

The dipotassium salt is prepared by neutralizing the synthesized N-acetyl-DL-aspartic acid.

Materials:

- N-acetyl-DL-aspartic acid
- Potassium hydroxide (KOH) or Potassium Carbonate (K_2CO_3)
- Ethanol or Water

- pH meter or indicator strips

Protocol:

- Dissolve the purified N-acetyl-DL-aspartic acid in a minimal amount of water or ethanol.
- Prepare a solution of potassium hydroxide in water.
- Slowly add exactly two molar equivalents of the potassium hydroxide solution to the N-acetyl-DL-aspartic acid solution with constant stirring.
- Monitor the pH of the solution. The reaction is complete when a neutral pH (~7.0) is reached.
- The solvent can be removed by rotary evaporation to yield the solid **Dipotassium N-acetyl-DL-aspartate**. The product can be further purified by recrystallization if necessary.

Purity Analysis by High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for assessing the purity of the final product.

Methodology:

- Technique: Reversed-phase HPLC (RP-HPLC).
- Stationary Phase: C18 column.
- Mobile Phase: An aqueous buffer (e.g., phosphate buffer) with an organic modifier such as acetonitrile or methanol, run in an isocratic or gradient mode.
- Detection: UV detector set to a low wavelength, typically around 210 nm, where the acetylated amino acid absorbs light.
- Procedure: A standard solution of known concentration is prepared and injected to determine the retention time. The sample is then injected, and the peak area is used to quantify the purity relative to any detected impurities.

Biological Significance and Pathways

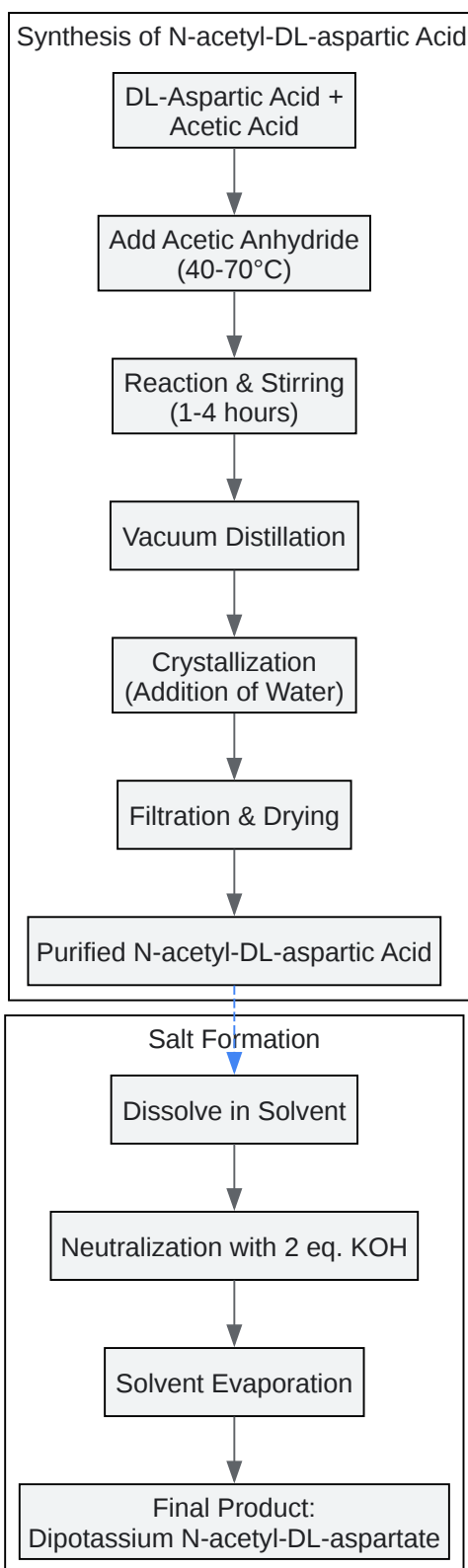
While **Dipotassium N-acetyl-DL-aspartate** is primarily a chemical reagent, its core component, N-acetylaspartate (NAA), is a molecule of profound importance in the central nervous system (CNS). NAA is one of the most abundant metabolites in the brain, synthesized in neuronal mitochondria from L-aspartate and acetyl-CoA by the enzyme L-aspartate N-acetyltransferase (Asp-NAT).

The primary functions of NAA include:

- **Myelin Lipid Synthesis:** NAA is transported from neurons to oligodendrocytes, where the enzyme aspartoacylase (ASPA) cleaves it, releasing acetate. This acetate serves as a crucial precursor for the synthesis of fatty acids and steroids that are essential components of the myelin sheath.
- **Precursor to NAAG:** NAA is a direct precursor for the synthesis of the neuropeptide N-acetylaspartylglutamate (NAAG). NAAG is synthesized from NAA and glutamate by the enzyme NAAG synthetase.
- **Neuronal Osmolyte:** It contributes to maintaining fluid balance within neurons.
- **Energy Metabolism:** NAA is implicated in the energy metabolism of neuronal mitochondria.

Visualizations

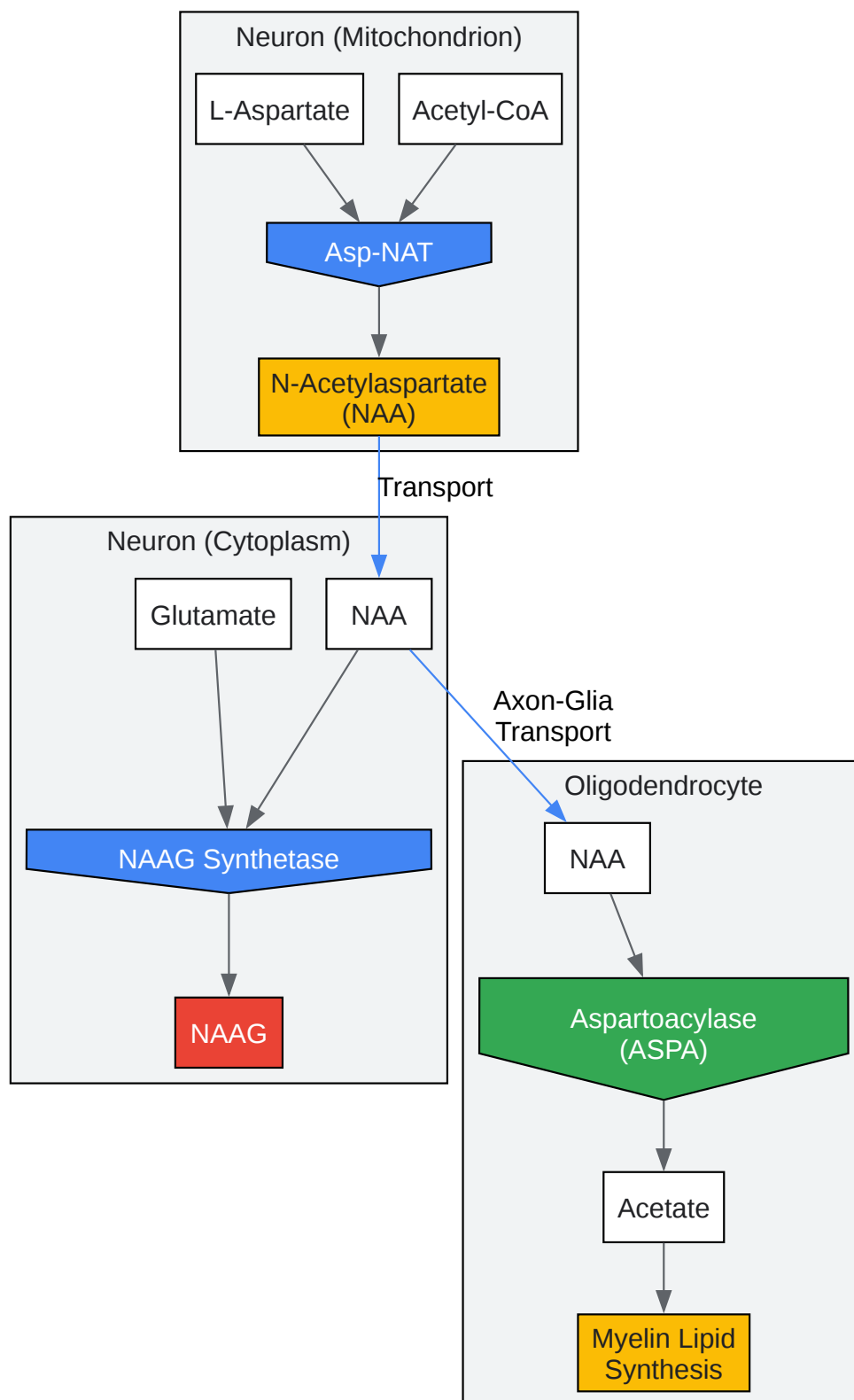
Chemical Synthesis Workflow



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Caption: Workflow for the chemical synthesis of **Dipotassium N-acetyl-DL-aspartate**.

Biological Pathway of N-Acetylaspartate (NAA)



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Caption: Key biological roles of N-acetylaspartate (NAA) in the central nervous system.

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